

is Cy55 alkyne a better alternative to Cy5 alkyne for microscopy

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Compound of Interest

Compound Name: Cy55 alkyne

Cat. No.: B13708825

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Topic: Is Cy55 (Cy5.5) Alkyne a Better Alternative to Cy5 Alkyne for Microscopy?

Executive Summary: The Verdict

Cy55 (Cy5.5) Alkyne is not a direct "better" alternative to Cy5 Alkyne; it is a specialized tool for different imaging constraints.

While Cy5 remains the industry standard for general far-red imaging due to its superior brightness and compatibility with standard 633/640 nm lasers, Cy5.5 is the superior choice for deep-tissue imaging and multiplexing where autofluorescence is a limiting factor. The decision hinges on your specific hardware (laser lines/detectors) and the nature of your sample (cells vs. tissue).

Technical Deep Dive: Photophysical Properties

To understand the performance difference, we must first correct the nomenclature. "Cy55" is the common shorthand for Cyanine 5.5 (Cy5.5). Below is the objective comparison of their photophysical characteristics.

Table 1: Comparative Photophysical Properties

Feature	Cy5 Alkyne	Cy5.5 Alkyne	Implication for Microscopy
Excitation Max	~646–649 nm	~673–675 nm	Cy5 fits standard HeNe (633 nm) or Red Diode (640 nm) lasers perfectly. Cy5.5 requires a 680 nm or NIR laser for optimal signal.
Emission Max	~662–670 nm	~694–707 nm	Cy5.5 emits in the Near-Infrared (NIR) window, avoiding the "autofluorescence clutter" of biological tissue.
Extinction Coefficient	~250,000 M ⁻¹ cm ⁻¹	~190,000–209,000 M ⁻¹ cm ⁻¹	Cy5 is theoretically brighter (absorbs more photons) than Cy5.5.
Quantum Yield (Φ)	~0.20–0.28	~0.20–0.23	Cy5 converts absorbed photons to fluorescence slightly more efficiently.
Solubility	Available as Sulfonated (Water) or Non-sulfonated (Organic)	Available as Sulfonated (Water) or Non-sulfonated (Organic)	Critical: For Click Chemistry in live cells or sensitive tissues, you must use the Sulfonated (Sulfo-Cy) variants to avoid using DMSO/DMF. [1]

Microscopy Performance Analysis

A. Signal-to-Noise Ratio (SNR) & Autofluorescence

- **Cy5:** Biological tissues (kidney, liver, brain) often exhibit significant autofluorescence in the 500–650 nm range due to flavins and lipofuscins. Cy5 sits at the edge of this noise but can still be affected.
- **Cy5.5:** By shifting emission to ~700 nm, Cy5.5 pushes the signal into the "NIR window" where tissue is more transparent and autofluorescence is negligible.
- **Result:** In high-background samples (e.g., FFPE tissues), Cy5.5 often yields a clearer image despite being intrinsically dimmer, because the background noise drops faster than the signal intensity.

B. Instrument Compatibility (The "Hidden" Trap)

This is where most researchers fail with Cy5.5.

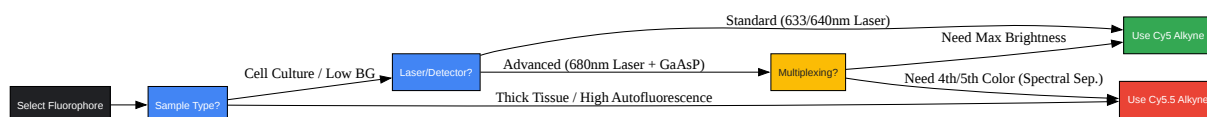
- **Lasers:** If your confocal only has a 633/640 nm laser, do not use Cy5.5. You will only excite it at ~30–40% efficiency, resulting in a dim signal. You need a 680 nm or tunable white light laser (WLL) for Cy5.5.
- **Detectors:** Standard PMTs (Photomultiplier Tubes) have poor sensitivity above 700 nm (Quantum Efficiency < 10%).
 - Best for Cy5.5: GaAsP PMTs or HyD detectors (Leica), which maintain sensitivity in the NIR range.

C. Photostability

Both dyes are cyanines and are generally less photostable than Alexa Fluor or Atto dyes. However, Cy5 is notorious for "blinking" (switching between bright and dark states) in single-molecule applications. Cy5.5 is generally more stable in bulk imaging, but for super-resolution (STORM), specific buffers (COT/Trolox) are required for both.

Strategic Decision Pathways

Use the following logic flow to determine the correct fluorophore for your experiment.



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Figure 1: Decision logic for selecting between Cy5 and Cy5.5 based on hardware and sample constraints.

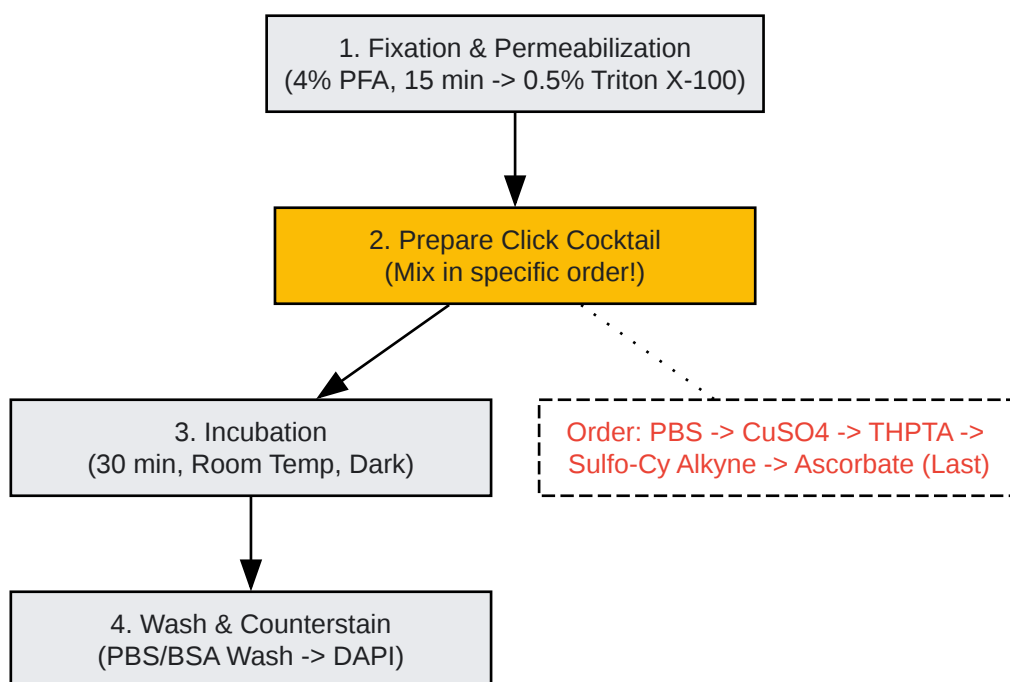
Experimental Protocol: Copper-Catalyzed Click Chemistry (CuAAC)

This protocol is optimized for Sulfonated Cy5/Cy5.5 Alkynes to ensure water solubility and protect biological structures.

Pre-requisites:

- Sample: Cells/Tissue metabolically labeled with an Azide (e.g., EdU-Azide or Azido-Sugar).
- Reagents:
 - Sulfo-Cy5 Alkyne or Sulfo-Cy5.5 Alkyne (Water soluble).
 - CuSO₄ (Copper source).
 - THPTA (Ligand to protect proteins from Cu oxidation).
 - Sodium Ascorbate (Reducing agent).

Step-by-Step Workflow



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Figure 2: Optimized CuAAC Click Staining Workflow. Note the critical mixing order in Step 2 to prevent copper precipitation.

Critical Protocol Notes:

- **Freshness:** Sodium Ascorbate must be made fresh (within 1 hour). It turns yellow when oxidized—discard if yellow.
- **Ligand Ratio:** Maintain a 5:1 ratio of THPTA:Cu to prevent free copper from degrading fluorescent proteins (like GFP) if you are doing dual-labeling.
- **Solubility:** If you use Non-sulfonated Cy5/Cy5.5 Alkyne, you must dissolve the dye in DMSO first and ensure the final reaction buffer contains ~10% DMSO, or the dye will precipitate and cause high background speckling.

References

- National Institutes of Health (NIH). (2011). Cyanine Fluorophore Derivatives with Enhanced Photostability. PMC3205265. Retrieved from [[Link](#)]

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